

CAS number and molecular structure of sec-butyl methyl ether

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Compound of Interest

Compound Name: *Sec-butyl methyl ether*

Cat. No.: *B1329449*

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An In-depth Technical Guide to Sec-Butyl Methyl Ether

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **sec-butyl methyl ether** (SBME), including its chemical properties, synthesis, and analytical methods. Due to the limited publicly available data on the biological activity and toxicology of **sec-butyl methyl ether**, this guide also draws comparisons with its well-studied isomer, methyl tert-butyl ether (MTBE), to infer potential metabolic pathways and toxicological considerations.

Core Chemical Identification

Sec-butyl methyl ether, also known by its IUPAC name 2-methoxybutane, is an organic compound classified as an aliphatic ether.^[1] It is a colorless liquid utilized as a solvent in organic synthesis and has been investigated for use as a gasoline additive.^{[2][3]}

Molecular Structure:

The structure of **sec-butyl methyl ether** consists of a methyl group and a secondary butyl group linked by an oxygen atom.

- Molecular Formula: $C_5H_{12}O$ ^{[1][4][5]}

- Linear Formula: $C_2H_5CH(CH_3)OCH_3$
- SMILES: CCC(C)OC[\[6\]](#)[\[7\]](#)
- InChI Key: FVNIMHIOIXPIQT-UHFFFAOYSA-N[\[8\]](#)

Physicochemical Properties

The key physical and chemical properties of **sec-butyl methyl ether** are summarized in the table below. These properties are crucial for its application as a solvent and for predicting its environmental fate.

Property	Value	Source(s)
CAS Number	6795-87-5	[4] [5] [8] [9]
Molecular Weight	88.15 g/mol	[1] [4] [5] [8]
Appearance	Colorless liquid	[2] [10]
Boiling Point	57 - 75 °C	[1]
Density	0.742 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.372	[1] [6]
Flash Point	-30 °C (-22 °F) - closed cup	
Solubility	Miscible with water, alcohol, ether, and acetone.	[1] [11]

Synthesis Protocols

Sec-butyl methyl ether can be synthesized through several methods. A common laboratory and industrial approach involves the intermolecular dehydration of sec-butyl alcohol and methanol.

This protocol is based on a patented method utilizing an ionic liquid as a catalyst, which offers high reactivity and ease of recycling.[\[12\]](#)[\[13\]](#)

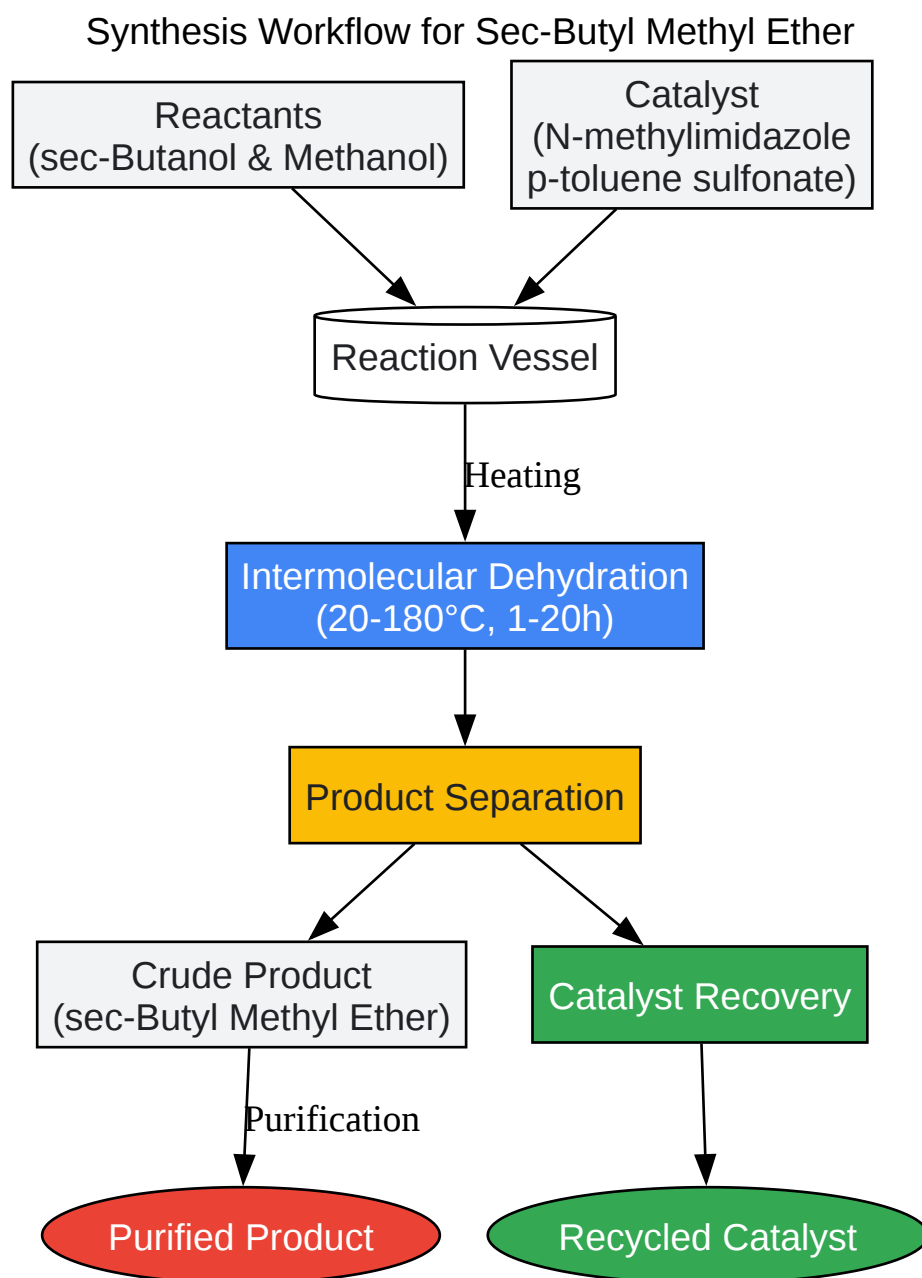
Materials:

- sec-Butyl alcohol
- Methanol
- N-methylimidazole p-toluene sulfonate ionic liquid (catalyst)

Procedure:

- Combine methanol and sec-butyl alcohol in a molar ratio ranging from 1:1 to 12:1 in a reaction vessel.
- Add the N-methylimidazole p-toluene sulfonate ionic liquid catalyst. The volume ratio of sec-butyl alcohol to the catalyst should be between 1:3 and 12:1.[\[12\]](#)
- Heat the reaction mixture to a temperature between 20 °C and 180 °C.[\[12\]](#)[\[13\]](#)
- Maintain the reaction for a period of 1 to 20 hours to facilitate intermolecular dehydration.[\[12\]](#)
[\[13\]](#)
- Upon completion, the product, **sec-butyl methyl ether**, is separated from the reaction mixture. The ionic liquid catalyst can be recovered and reused.

This method is advantageous due to its simple operation and the reusability of the catalyst.[\[12\]](#)



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Caption: Synthesis and purification workflow for **sec-butyl methyl ether**.

Biological Activity and Metabolism

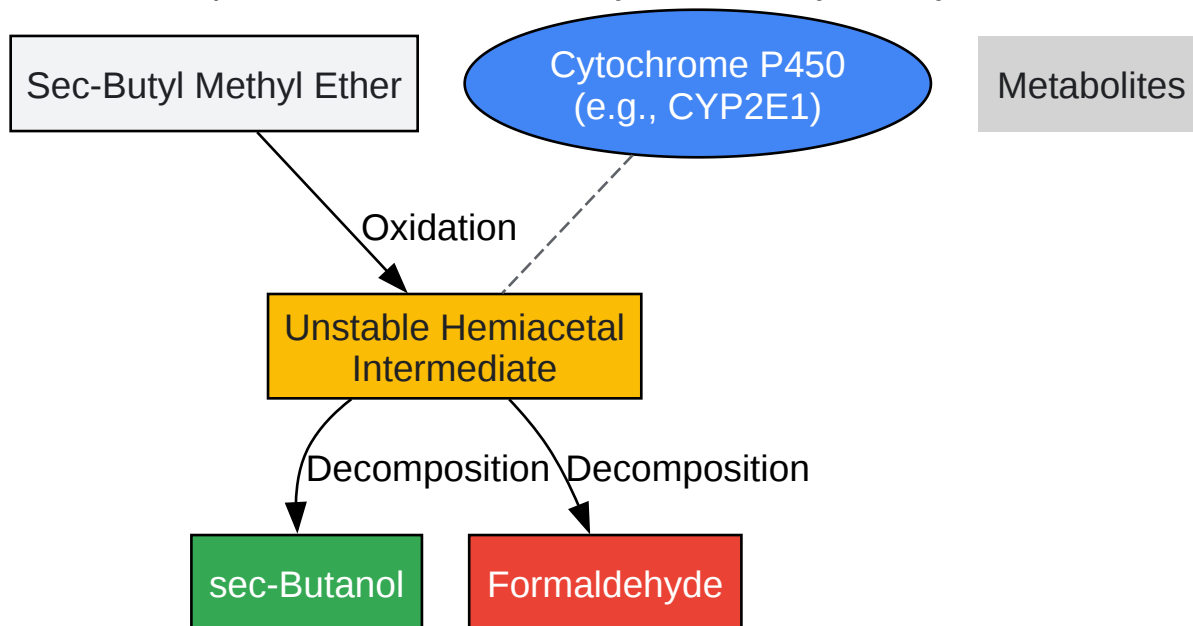
Specific toxicological and metabolic data for **sec-butyl methyl ether** is scarce in scientific literature. However, insights can be gained by examining its structural isomer, methyl tert-butyl ether (MTBE), which has been more extensively studied.

MTBE is known to cause eye, skin, and respiratory tract irritation.[14][15] Chronic inhalation may lead to central nervous system depression, and it is considered a potential human carcinogen based on animal studies.[14][16] Given the structural similarity, it is prudent to handle **sec-butyl methyl ether** with similar precautions, assuming it may exhibit comparable irritant and toxic properties until specific data becomes available.

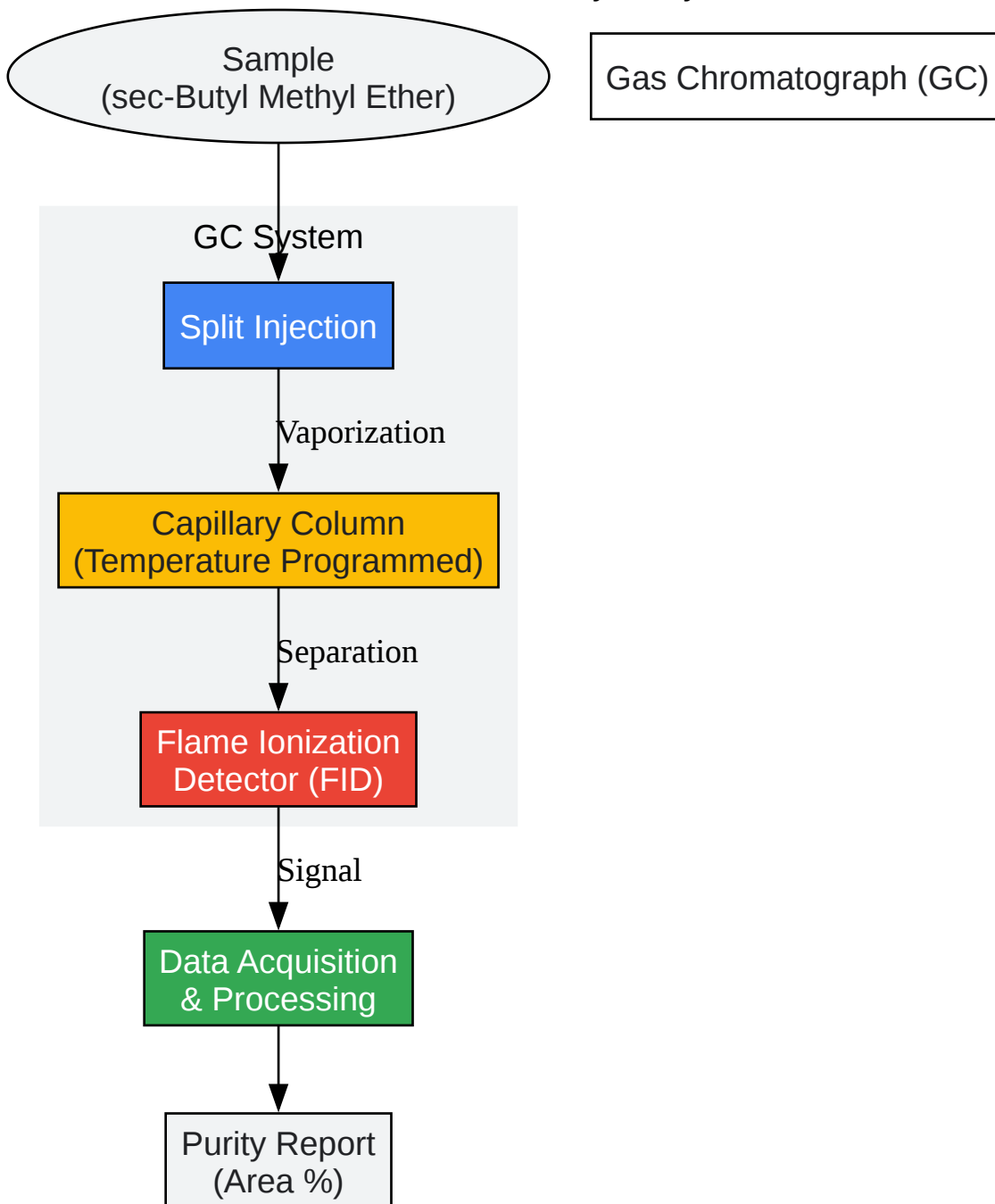
The metabolism of MTBE is initiated by cytochrome P450 (CYP) enzymes, particularly CYP2E1 and CYP2B1, which oxidize the ether to tert-butyl alcohol (TBA) and formaldehyde.[17] It is hypothesized that **sec-butyl methyl ether** undergoes a similar co-metabolic process. Non-specific monooxygenase enzymes are likely responsible for the initial oxidation of the ether.[18]

This proposed pathway involves the hydroxylation of the methyl group, leading to an unstable hemiacetal intermediate that subsequently decomposes to sec-butanol and formaldehyde.

Proposed Metabolic Pathway of Sec-Butyl Methyl Ether



Workflow for GC Purity Analysis



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References

- 1. SEC-BUTYL METHYL ETHER | 6795-87-5 [chemicalbook.com]
- 2. Sec-butyl methyl ether | 6795-87-5 | Benchchem [benchchem.com]
- 3. proprep.com [proprep.com]
- 4. scbt.com [scbt.com]
- 5. sec-Butyl methyl ether - CAS - 6795-87-5 | Axios Research [axios-research.com]
- 6. sec-butyl methyl ether [stenutz.eu]
- 7. PubChemLite - Sec-butyl methyl ether (C₅H₁₂O) [pubchemlite.lcsb.uni.lu]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. ez.restek.com [ez.restek.com]
- 10. labproinc.com [labproinc.com]
- 11. SEC-BUTYL METHYL ETHER One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 12. CN102911019B - Preparation method and application of methyl sec-butyl ether - Google Patents [patents.google.com]
- 13. CN102911019A - Preparation method and application of methyl sec-butyl ether - Google Patents [patents.google.com]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 15. fishersci.com [fishersci.com]
- 16. dept.harpercollege.edu [dept.harpercollege.edu]
- 17. Methyl tert-butyl ether - Some Chemicals that Cause Tumours of the Kidney or Urinary Bladder in Rodents and Some Other Substances - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 18. Biodegradation of Methyl tert-Butyl Ether by Co-Metabolism with a Pseudomonas sp. Strain - PMC [pmc.ncbi.nlm.nih.gov]
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